

Rauvoverline C: A Technical Guide on its Discovery, Natural Sources, and Biological Activity

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Compound of Interest

Compound Name: *Rauvoverline C*

Cat. No.: *B12310184*

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Abstract

Rauvoverline C is a hexacyclic monoterpenoid indole alkaloid, a class of natural products known for their complex chemical structures and significant biological activities. This document provides a comprehensive overview of the discovery of **Rauvoverline C**, its natural source, and its initial characterization. The information is based on the primary scientific literature and is intended to serve as a technical guide for researchers in natural product chemistry, pharmacology, and drug discovery.

Discovery and Natural Source

Rauvoverline C was first isolated from the stems of *Rauvolfia verticillata*, a plant belonging to the Apocynaceae family.[1] This discovery was the result of a phytochemical investigation aimed at identifying novel bioactive compounds from this plant species, which has a history of use in traditional medicine. *Rauvolfia verticillata* is a shrub that is known to produce a variety of indole alkaloids, many of which possess interesting pharmacological properties.[1]

The initial discovery and characterization of **Rauvoverline C** were reported in a 2015 study published in the journal *Fitoterapia*. In this study, **Rauvoverline C** was isolated along with four

other new hexacyclic monoterpene indole alkaloids: rauvoverline A, 17-epi-rauvoverline A, rauvoverline B, and 17-epi-rauvoverline B.

Natural Source:

- Plant Species: Rauvolfia verticillata (Lour.) Baill.[1]
- Family: Apocynaceae[2]
- Part of Plant Used for Isolation: Stems[1]

Chemical and Physical Properties

The chemical structure of **Rauvoverline C** was elucidated through extensive spectroscopic analysis. Its molecular formula has been determined to be $C_{20}H_{23}N_3O$, with a corresponding molecular weight of 321.4 g/mol .

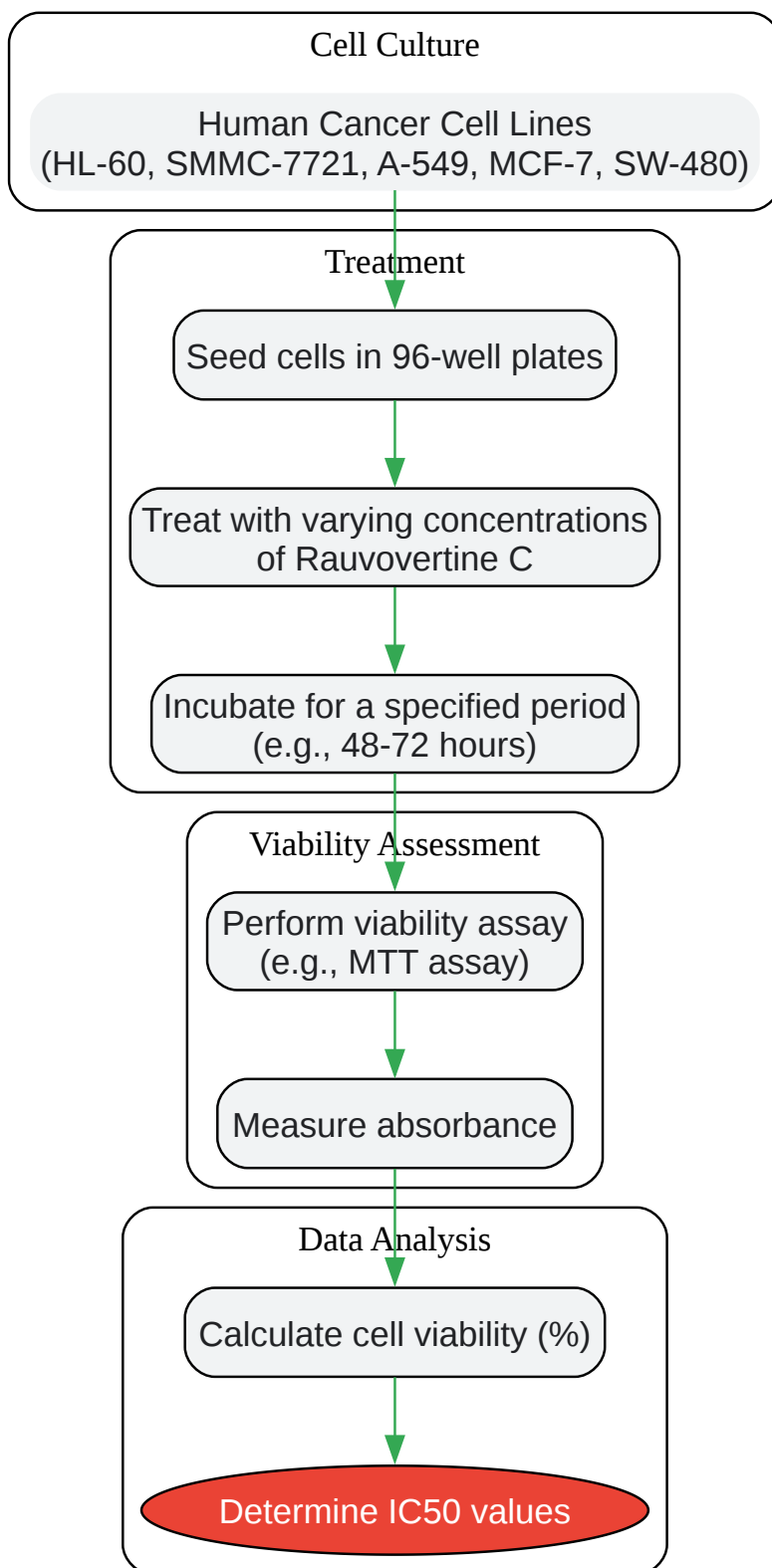
Property	Value
Molecular Formula	$C_{20}H_{23}N_3O$
Molecular Weight	321.4 g/mol
Compound Type	Hexacyclic Monoterpene Indole Alkaloid
CAS Number	2055073-74-8

Detailed spectroscopic data (1H NMR, ^{13}C NMR, MS, IR, UV) and percentage yield from the natural source are reported in the primary literature but are not publicly available in the accessed databases. For detailed analysis, it is recommended to consult the full-text article: Gao Y, et al. Fitoterapia. 2015 Dec;107:44-8.

Experimental Protocols

Isolation of Rauvoverline C

The following is a generalized workflow for the isolation of alkaloids from Rauvolfia species, as specific details for **Rauvoverline C** are not publicly available. The actual protocol can be found in the primary literature.



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References

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- 2. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
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